

Comparative Analysis of Caloxin Peptide Variants: A Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	Caloxin 2A1			
Cat. No.:	B12413259	Get Quote		

A detailed examination of Caloxin peptide inhibitors targeting the Plasma Membrane Ca2+-ATPase (PMCA), providing researchers, scientists, and drug development professionals with a comprehensive comparative analysis of different variants. This guide includes quantitative performance data, detailed experimental protocols, and visualizations of key biological and experimental processes.

Caloxin peptides are a novel class of inhibitors that target the Plasma Membrane Ca2+-ATPase (PMCA), a crucial enzyme for maintaining low intracellular calcium concentrations. These peptides have gained significant interest as research tools and potential therapeutic agents due to their ability to selectively inhibit different PMCA isoforms. This guide offers a comparative overview of various Caloxin variants, their inhibitory activities, and the experimental methodologies used for their characterization.

Performance Comparison of Caloxin Variants

The inhibitory potency of different Caloxin peptides is typically quantified by their inhibition constant (Ki), which represents the concentration of the inhibitor required to produce half-maximum inhibition. A lower Ki value indicates a higher binding affinity and more potent inhibition. The table below summarizes the reported Ki values for several Caloxin variants against different PMCA isoforms.

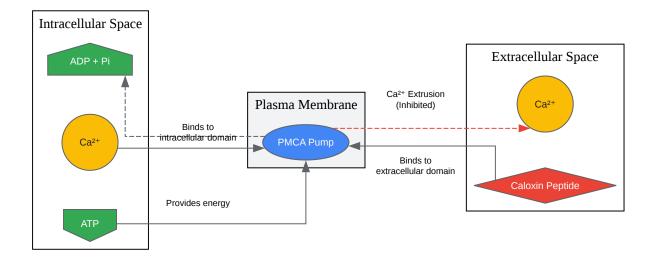


Caloxin Variant	Target PMCA Isoform	Ki (μM)	Reference
Caloxin 2a1	PMCA (general)	>500	[1]
Caloxin 1b1	PMCA1	105 ± 11	[1][2]
PMCA2	167 ± 67	[2]	
PMCA3	274 ± 40	[2]	_
PMCA4	45 ± 4	[1][2]	
Caloxin 1c2	PMCA1	21 ± 6	[1]
PMCA2	40 ± 10	_	
PMCA3	67 ± 8	_	
PMCA4	2.3 ± 0.3	[1]	
Caloxin 1b3	PMCA1	17 ± 2	_
PMCA4	45 ± 4		

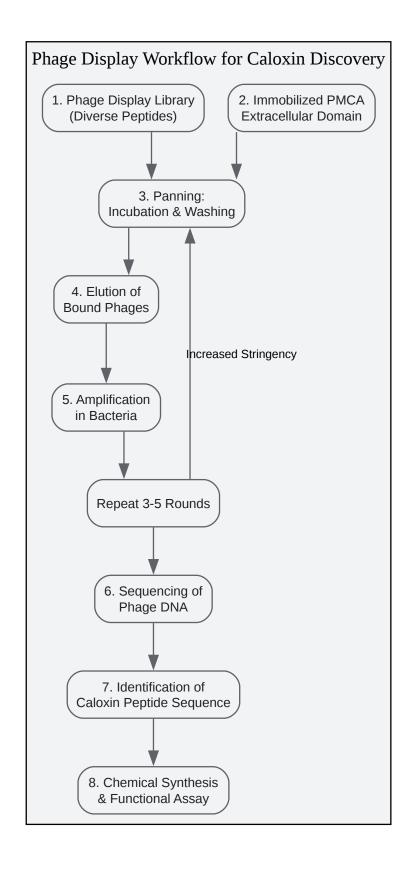
Mechanism of Action of Caloxin Peptides

Caloxin peptides function as allosteric inhibitors of the PMCA pump. They bind to an extracellular domain of the enzyme, distinct from the intracellular calcium and ATP binding sites. This binding event induces a conformational change in the pump, which in turn inhibits its catalytic activity and the subsequent extrusion of Ca2+ from the cell. This non-competitive inhibition mechanism makes Caloxins valuable tools for studying the role of PMCA in cellular calcium signaling.









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References

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- 2. Allosteric inhibitors of plasma membrane Ca2+ pumps: Invention and applications of caloxins - PMC [pmc.ncbi.nlm.nih.gov]
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